

Technical Guide: Thermodynamic Stability & Solid-State Profiling of Sodium Theophyllinate

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Compound of Interest

Compound Name:	sodium 1,3-dimethylpurin-9-ide-2,6-dione
CAS No.:	3485-82-3
Cat. No.:	B1626870

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Executive Summary

This guide details the thermodynamic profile of Sodium Theophyllinate (1,3-dimethylpurin-9-ide-2,6-dione sodium salt). While salt formation significantly enhances the aqueous solubility of theophylline (from ~8.3 mg/mL to >40 mg/mL), it introduces specific thermodynamic instabilities absent in the neutral parent molecule. The sodium salt is characterized by a stable monohydrate form in the solid state but exhibits high hygroscopicity and a critical susceptibility to atmospheric disproportionation driven by CO₂ absorption. This document provides the mechanistic basis for these behaviors and actionable protocols for their management.

Molecular Architecture & Salt Formation

Chemical Identity

Theophylline (1,3-dimethylxanthine) is a weak acid (pK_a ≈ 8.8) due to the dissociable proton on the imidazole ring. In the neutral state, the proton resides predominantly at the N7 position (7H-tautomer). Upon reaction with a strong base (NaOH), the proton is removed, delocalizing the negative charge across the imidazole ring system (N7–C8–N9).

The nomenclature "1,3-dimethylpurin-9-ide" refers to this anionic species. The sodium cation (

) stabilizes this anion, typically coordinating with the imidazole nitrogen and water molecules in the crystal lattice.

Thermodynamic Rationale for Salt Selection

The primary driver for converting theophylline to its sodium salt is the reduction of lattice energy relative to hydration energy, thereby lowering the Gibbs free energy of solution (

).

Property	Neutral Theophylline	Sodium Theophyllinate	Thermodynamic Implication
Solubility ()	~8.3 mg/mL	~400 mg/mL	Salt lowers via favorable ion-dipole interactions.
Melting Point	270–274°C	~391°C (decomp)	Higher ionic lattice energy in the salt increases thermal stability in absence of moisture.
	8.81 (Acidic)	N/A (Salt)	High pH microenvironment (>9.0) in solution.

Solid-State Thermodynamic Stability

The Hydration Landscape

Unlike neutral theophylline, which converts readily between anhydrate and monohydrate at low temperatures (

), Sodium Theophyllinate forms a robust monohydrate.

- **Lattice Stability:** The water molecule in Sodium Theophyllinate Monohydrate is coordinated directly to the

ion. This coordination bond is significantly stronger than the hydrogen bonding network holding water in the neutral theophylline hydrate.

- Thermal Evidence: Differential Scanning Calorimetry (DSC) data reveals that dehydration of the sodium salt occurs at 170–264°C, compared to <65°C for the neutral molecule.[1] This indicates a kinetically and thermodynamically stable hydrate under standard storage conditions.

The Critical Instability: Disproportionation

The most significant thermodynamic risk for 1,3-dimethylpurin-9-ide-2,6-dione sodium salt is disproportionation upon exposure to atmospheric air. This is not a simple hydrolysis but a pH-driven reaction with Carbon Dioxide.

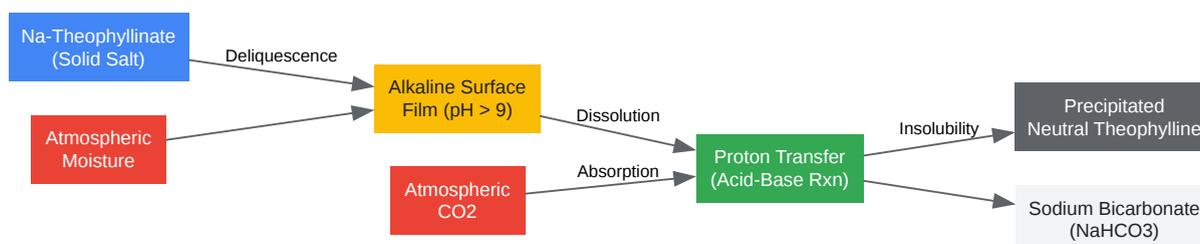
Mechanism:

- Hygroscopicity: The salt surface absorbs ambient moisture, creating a localized film of saturated solution (pH > 9).
- CO₂ Absorption: Atmospheric CO₂ dissolves into this alkaline film, forming carbonic acid (H₂CO₃).
- Proton Transfer: Since carbonic acid (H₂CO₃) is stronger than theophylline (pK_a ≈ 8.0), the theophylline anion becomes protonated.
- Precipitation: Neutral theophylline is poorly soluble. It precipitates out of the solution film, leaving Sodium Bicarbonate (NaHCO₃) as a byproduct.

Reaction Equation:

This process is irreversible in open air and results in the physical disintegration of the salt crystal into a mixture of free acid and carbonate.

Visualization of Instability Pathways



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Figure 1: The thermodynamic cascade of salt disproportionation driven by atmospheric CO₂.

Experimental Protocols for Stability Profiling

To validate the thermodynamic stability of a specific batch of 1,3-dimethylpurin-9-ide-2,6-dione sodium salt, the following self-validating protocols must be employed.

Synthesis & Isolation (Inert Environment)

- Objective: Generate high-purity sodium salt without carbonate contamination.
- Protocol:
 - Dissolve 1 eq. of Theophylline in ethanol/water (high temperature).
 - Add 1 eq. of NaOH (aq) under Nitrogen purge.
 - Crystallize by cooling or anti-solvent addition (isopropanol).
 - Critical Step: Filter and dry under vacuum at 50°C. Do not expose to air. Store in a desiccator with soda-lime (CO₂ trap).

Analytical Workflow: Disproportionation Kinetics

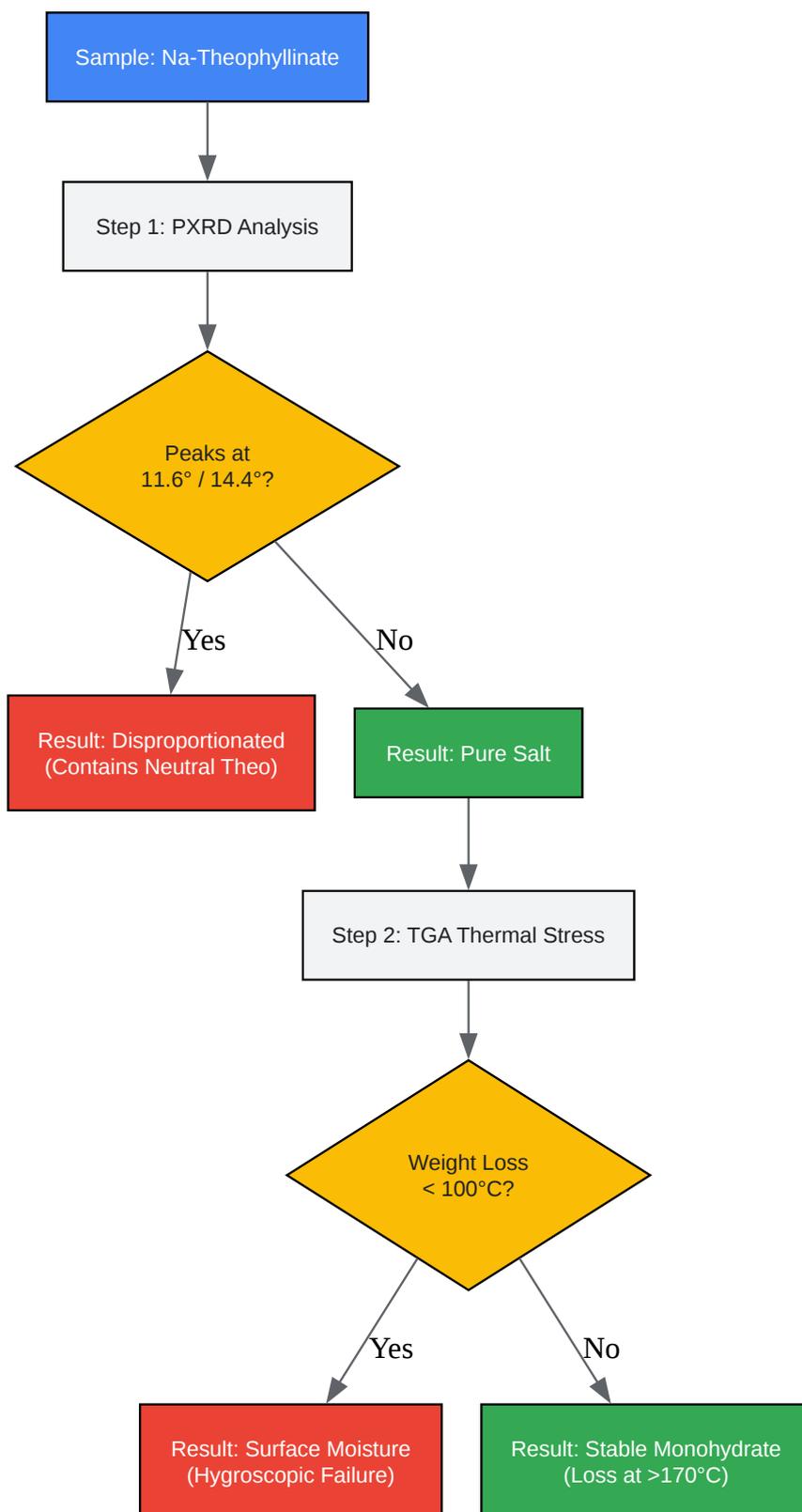
- Objective: Quantify the rate of reversion to the free acid.

- Methodology:
 - Sample Prep: Place 500mg of Na-Theophyllinate in an open petri dish.
 - Environment: Environmental chamber at 25°C / 60% RH (Standard) and 40°C / 75% RH (Accelerated).
 - Measurement (FTIR/XRD):
 - Monitor the disappearance of the carboxylate salt peak (~1550-1600 cm^{-1}).
 - Monitor the appearance of the carbonyl peak of neutral theophylline (~1650-1720 cm^{-1}).
 - XRD Marker: Look for the emergence of the characteristic peaks of Theophylline Monohydrate (2
= 11.6°, 14.4°).

Thermal Stress Testing (DSC/TGA)

- Objective: Distinguish between bound water (hydrate) and surface moisture.
- Protocol:
 - TGA: Heat from 30°C to 300°C at 10°C/min.
 - Expectation: Mass loss ~8-9% between 170°C and 260°C corresponds to stoichiometric dehydration of the monohydrate.
 - Failure Mode: Early mass loss (<100°C) indicates surface water or conversion to neutral theophylline hydrate.
 - DSC: Look for the melting endotherm at >390°C. A shift to lower temperatures (270°C) indicates disproportionation has occurred.

Analytical Logic Flow



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Figure 2: Decision tree for validating the solid-state integrity of Sodium Theophyllinate.

Formulation Implications

pH Microenvironment

The thermodynamic stability of the salt in solution is strictly pH-dependent.

- pH > 9.0: The salt remains stable.
- pH < 8.5: The equilibrium shifts toward the neutral unionized form, leading to precipitation.
- Buffer Capacity: Formulations must use high-capacity buffers (e.g., Glycine/NaOH) to prevent precipitation upon dilution in the blood or gastric fluids (though gastric precipitation is expected and controls release rate).

Excipient Compatibility

Avoid acidic excipients. The use of acidic polymers (e.g., Carbopol, enteric coatings with free -COOH groups) will trigger an immediate acid-base reaction in the solid state if moisture is present, converting the soluble salt back to the insoluble base.

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